

physical and chemical properties of 2-Deacetoxytaxinine B

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Compound of Interest

Compound Name: 2-Deacetoxytaxinine B

Cat. No.: B12392748

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An In-depth Technical Guide to **2-Deacetoxytaxinine B**

Introduction

2-Deacetoxytaxinine B is a natural product belonging to the taxane diterpenoid family of compounds. It has been isolated from plant sources such as *Taxus wallichiana*[1]. This technical guide provides a comprehensive overview of its physical and chemical properties, drawing upon available experimental and computed data. The information is intended for researchers, scientists, and drug development professionals interested in the chemistry and biological activity of this compound.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Deacetoxytaxinine B** are summarized in the table below. This data is crucial for its handling, formulation, and analysis.

Property	Value	Source
Molecular Formula	C ₃₅ H ₄₂ O ₉	[1][2][3]
Molecular Weight	606.7 g/mol	[1][3][4]
Monoisotopic Mass	606.28288291 Da	[1]
CAS Number	191547-12-3	[1][2][3][5]
Appearance	Powder	[5]
Melting Point	240 °C (decomposes)	[5]
Boiling Point	669.7 ± 55.0 °C (Predicted)	[5]
Density	1.21 ± 0.1 g/cm ³ (Predicted)	[4][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]

Spectral Data

Spectroscopic data is essential for the structural elucidation and identification of **2-Deacetoxytaxinine B**.

Spectroscopic Data	Details	Source
LC-MS	Instrument: Micromass Quattro II triple-quadrupole mass spectrometer. Ionization: ESI. Precursor Type: [M+H] ⁺ . Precursor m/z: 607. Collision Energy: 25V.	[1]
¹³ C NMR	Spectral data has been reported and is available in public databases.	[1]

Experimental Protocols

The following sections detail generalized methodologies for the isolation and characterization of **2-Deacetoxytaxinine B** from its natural source.

Isolation and Purification

2-Deacetoxytaxinine B is a natural product found in plants of the *Taxus* genus^[1]. The general workflow for its isolation involves extraction followed by multi-step chromatographic purification.

Protocol:

- **Extraction:** Dried and powdered plant material (e.g., needles and stems of *Taxus wallichiana*) is subjected to solvent extraction. This is typically performed at room temperature with a solvent such as a methanol/dichloromethane mixture to extract a wide range of compounds.
- **Solvent Partitioning:** The crude extract is concentrated under reduced pressure. The residue is then suspended in a water/methanol solution and partitioned successively with solvents of increasing polarity, such as hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity. The taxoid fraction, including **2-Deacetoxytaxinine B**, is typically enriched in the chloroform and ethyl acetate fractions.
- **Column Chromatography:** The enriched fraction is subjected to column chromatography over silica gel. A gradient elution system (e.g., hexane-ethyl acetate or chloroform-methanol) is used to separate the components. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Preparative HPLC:** Fractions containing the target compound are pooled and further purified using preparative High-Performance Liquid Chromatography (HPLC) on a C18 reversed-phase column. An isocratic or gradient elution with a mobile phase like acetonitrile/water is employed to yield the pure compound.
- **Purity Assessment:** The purity of the isolated **2-Deacetoxytaxinine B** is confirmed by analytical HPLC, typically achieving a purity of $\geq 98\%$ ^[3]. The structure is then confirmed using spectroscopic methods like Mass Spectrometry and NMR.

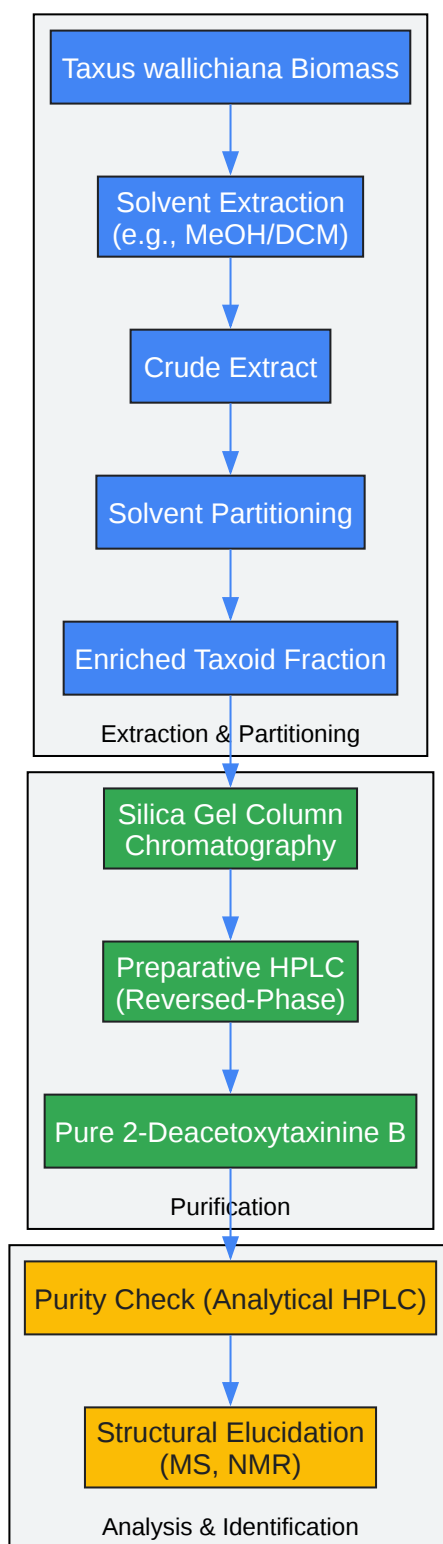


Figure 1: Isolation and Characterization Workflow

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Figure 1: Isolation and Characterization Workflow

Biological Activity

2-Deacetoxytaxinine B has been identified as a potent antiplatelet agent. It shows strong inhibitory effects against platelet aggregation induced by arachidonic acid (AA) and U46619, a thromboxane A2 analogue[4][5]. This activity suggests its potential for investigation in the context of cardiovascular research and drug development.

The relationship between the compound and its biological effect is outlined below. The precise signaling pathway through which it exerts its antiplatelet effect is a subject for further detailed investigation.

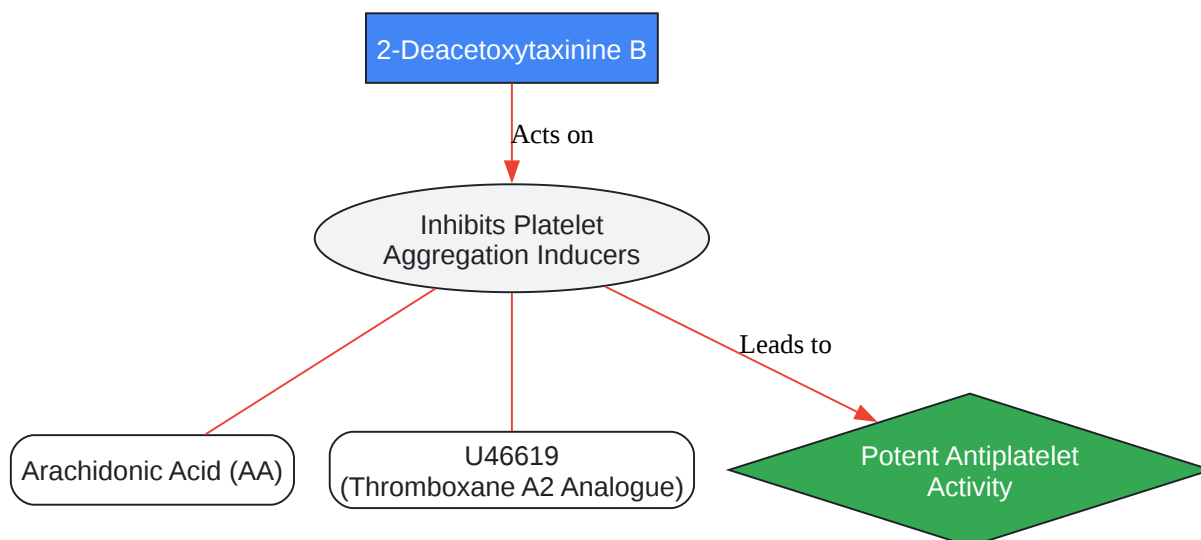


Figure 2: Biological Activity Relationship

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Figure 2: Biological Activity Relationship

Storage and Stability

For long-term preservation of its chemical integrity, **2-Deacetoxytaxinine B** should be stored as a powder at -20°C under an inert atmosphere[3][4]. Before use, it is recommended to centrifuge the vial to ensure maximum recovery of the product[3].

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